

Undec-10-ynylamine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Undec-10-ynylamine

Cat. No.: B15378994

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Undec-10-ynylamine** is a chemical compound for research and development purposes. A comprehensive Safety Data Sheet (SDS) for this specific compound is not readily available. The following information is compiled from data on structurally similar compounds, such as Undec-10-en-1-amine, and general safety principles for handling alkynyl amines. All procedures should be conducted with the utmost caution in a controlled laboratory environment by trained professionals. A thorough risk assessment should be performed before handling this compound.

Introduction

Undec-10-ynylamine is a long-chain aliphatic amine containing a terminal alkyne group. This bifunctional molecule holds potential as a building block in organic synthesis, particularly in the development of novel pharmaceutical compounds and functional materials. Its safe handling is paramount to ensure the well-being of laboratory personnel and the integrity of research. This guide provides an in-depth overview of the known and anticipated hazards, along with detailed handling procedures and emergency protocols.

Hazard Identification and Classification

Based on data for the structurally related compound Undec-10-en-1-amine, **Undec-10-ynylamine** is anticipated to be a hazardous chemical.^[1]

GHS Classification (Anticipated):

- Skin Corrosion/Irritation: Category 1B - Causes severe skin burns and eye damage.[\[1\]](#)
- Serious Eye Damage/Eye Irritation: Category 1 - Causes serious eye damage.[\[1\]](#)
- Flammability: Combustible liquid.

Signal Word: Danger[\[1\]](#)

Hazard Statements (Anticipated):

- H314: Causes severe skin burns and eye damage.[\[1\]](#)
- H227: Combustible liquid.

Precautionary Statements (Anticipated):

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[\[1\]](#)
- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[\[1\]](#)
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[1\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
- P310: Immediately call a POISON CENTER or doctor/physician.
- P403+P235: Store in a well-ventilated place. Keep cool.
- P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

Physical and Chemical Properties

Quantitative data for **Undec-10-ynylamine** is limited. The following table includes data for the analogous compound Undec-10-en-1-amine as an estimate.

Property	Value (for Undec-10-en-1-amine)	Reference
Molecular Formula	C11H21N	[1]
Molecular Weight	167.30 g/mol	
Appearance	Colorless to pale yellow liquid (anticipated)	
Density	0.8±0.1 g/cm ³	[2]
Boiling Point	239.0±0.0 °C at 760 mmHg	[2]
Flash Point	89.1±10.9 °C	[2]
Solubility	Insoluble in water (anticipated). Soluble in organic solvents.	[3]

Toxicological Information

Specific toxicological data for **Undec-10-ynylamine**, such as LD50 or LC50 values, are not available. However, based on its chemical structure as a primary amine, it is expected to be corrosive and potentially toxic. All routes of exposure (inhalation, ingestion, and skin/eye contact) should be avoided.

Experimental Protocols: Safe Handling and Use

5.1. Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- Eye/Face Protection: Chemical splash goggles and a face shield are required.[4][5]

- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) must be worn. Inspect gloves for integrity before each use.
 - Lab Coat: A flame-retardant lab coat is essential.
 - Clothing: Long pants and closed-toe shoes are required.
- Respiratory Protection: Work should be conducted in a certified chemical fume hood to avoid inhalation of vapors. If a fume hood is not available, a respirator with an appropriate organic vapor cartridge may be necessary, based on a formal risk assessment.

5.2. Engineering Controls

- Fume Hood: All handling of **Undec-10-ynylamine** must be performed in a properly functioning chemical fume hood.
- Eyewash Station and Safety Shower: An accessible and operational eyewash station and safety shower must be in the immediate vicinity of the work area.

5.3. Handling Procedures

- Receiving and Unpacking: Visually inspect the container for any signs of damage or leaks before accepting the shipment. Unpack in a well-ventilated area, preferably within a fume hood.
- Storage: Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.
- Dispensing and Use:
 - Don all required PPE.
 - Ensure the chemical fume hood is operational.
 - Place absorbent, disposable bench paper on the work surface.

- Carefully open the container.
- Use a calibrated pipette or syringe to transfer the required amount of the liquid.
- Immediately and securely close the container after use.
- Clean any minor spills immediately with an appropriate absorbent material.
- Waste Disposal: Dispose of all waste, including empty containers, contaminated PPE, and spill cleanup materials, as hazardous chemical waste in accordance with local, state, and federal regulations.

Emergency Procedures

6.1. First-Aid Measures

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[7\]](#)

6.2. Fire-Fighting Measures

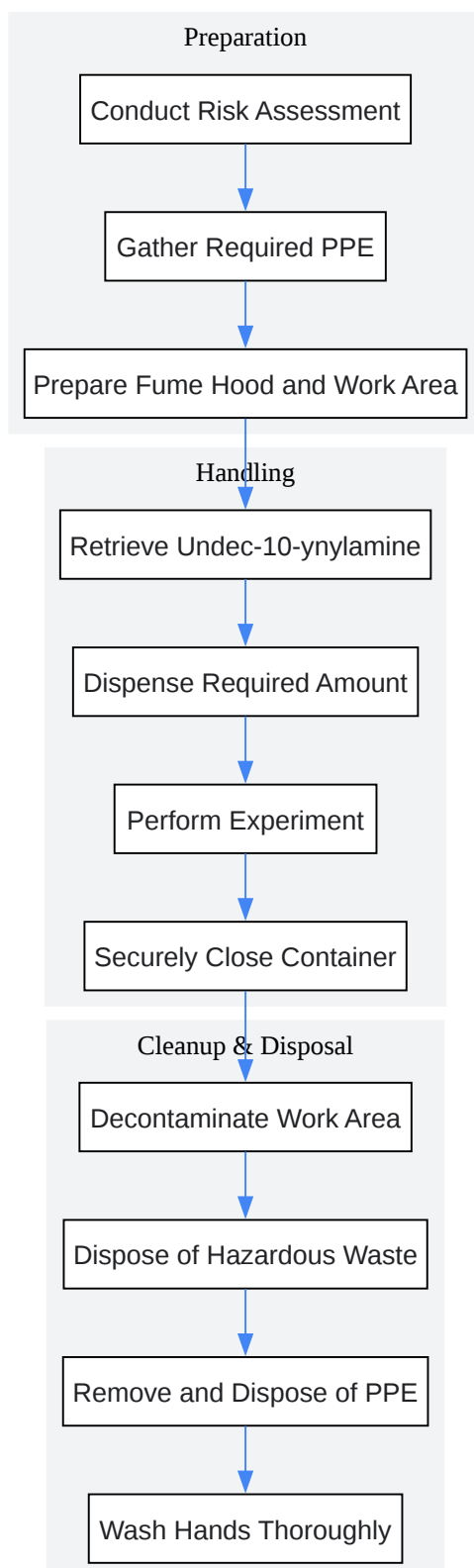
- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. A water spray can be used to cool fire-exposed containers.
- Specific Hazards: The compound is combustible. Thermal decomposition may produce toxic fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides.

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

6.3. Accidental Release Measures

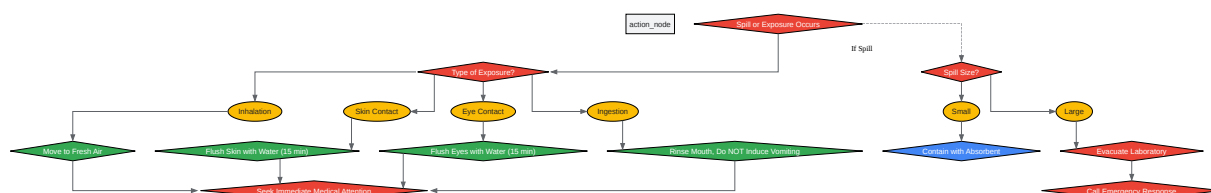
- Small Spills:
 - Evacuate the immediate area.
 - Wear appropriate PPE.
 - Contain the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills:
 - Evacuate the laboratory and alert others.
 - Contact the institution's emergency response team.
 - Prevent the spill from entering drains or waterways.

Visualizations



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Caption: General workflow for safely handling **Undec-10-ynylamine**.



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Caption: Decision logic for emergency response to spills or exposures.

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